

Active Metabolites of Enavogliflozin: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the active metabolites of **Enavogliflozin**, a selective sodium-glucose cotransporter 2 (SGLT2) inhibitor. The information presented herein is intended to support further research and development in the field of diabetes and metabolic diseases.

Introduction to Enavogliflozin Metabolism

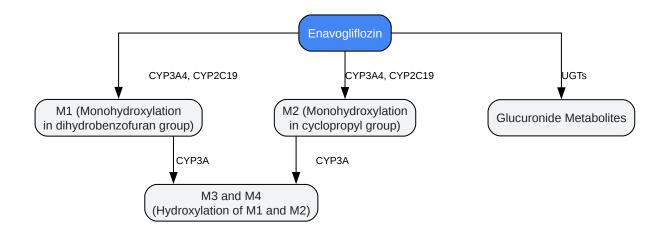
Enavogliflozin undergoes hepatic metabolism to produce several metabolites, with two primary active metabolites identified as M1 and M2.[1][2] These metabolites are formed through oxidative processes primarily mediated by the cytochrome P450 enzyme system.[1] Understanding the pharmacological activity and pharmacokinetic profiles of these metabolites is crucial for a complete assessment of the drug's efficacy and safety.

Key Metabolites and Their Formation

The primary metabolic pathway for **Enavogliflozin** involves monohydroxylation, leading to the formation of M1 and M2.[1] Further oxidation of these primary metabolites can result in the formation of dihydroxylated metabolites, M3 and M4. Additionally, glucuronide conjugates have been identified in hepatocytes.[1]

Metabolic Pathway of **Enavogliflozin**





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Caption: Metabolic pathway of Enavogliflozin.

Quantitative Analysis of Metabolites

Pharmacokinetic studies have quantified the systemic exposure of the primary active metabolites, M1 and M2, relative to the parent drug, **Enavogliflozin**.

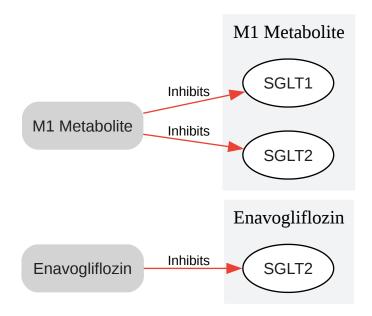
Metabolite	Relative Plasma Concentration to Enavogliflozin	Metabolic Ratio
M1	20-25%[1]	0.20-0.25[2]
M2	1-6%[1]	Not Reported

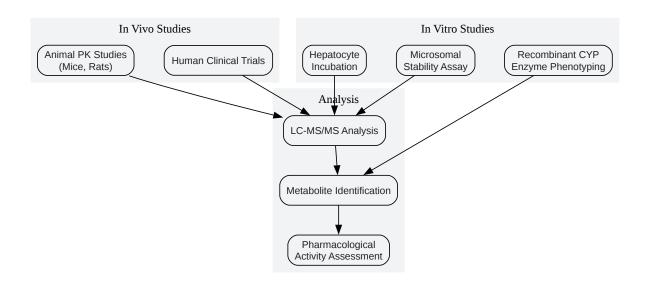
Pharmacological Activity of Metabolites

Recent findings suggest that the M1 metabolite of **Enavogliflozin** may exhibit a different pharmacological profile compared to the parent compound. A patent application indicates that M1 acts as a dual inhibitor of both SGLT1 and SGLT2, in contrast to **Enavogliflozin**, which is a selective SGLT2 inhibitor.[3] This dual inhibitory action could have implications for the overall glucose-lowering effect and the safety profile of **Enavogliflozin**.

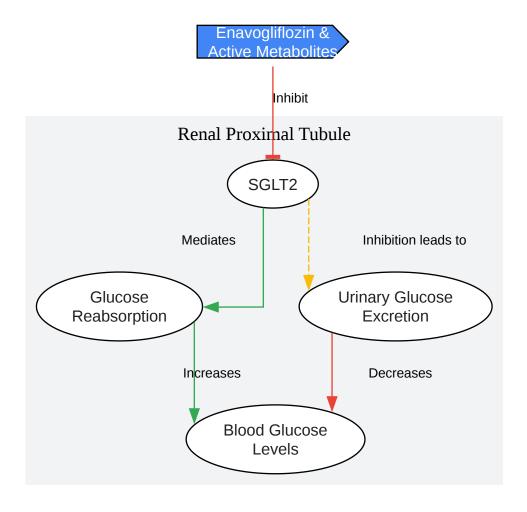


Inhibition Profile









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- 2. Physiologically Based Pharmacokinetic Modelling to Predict Pharmacokinetics of Enavogliflozin, a Sodium-Dependent Glucose Transporter 2 Inhibitor, in Humans - PMC [pmc.ncbi.nlm.nih.gov]



- 3. KR20240035374A A pharmaceutical composition comprising a metabolite of enavogliflozin and use thereof - Google Patents [patents.google.com]
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